

# 2-(Pyrimidin-5-yl)benzaldehyde molecular weight and formula

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## Compound of Interest

Compound Name: 2-(Pyrimidin-5-yl)benzaldehyde

Cat. No.: B1307271

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## An In-depth Technical Guide to 2-(Pyrimidin-5-yl)benzaldehyde

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **2-(Pyrimidin-5-yl)benzaldehyde**, a key building block in medicinal chemistry and organic synthesis. The information is tailored for researchers, scientists, and professionals in drug development.

## Core Molecular Data

**2-(Pyrimidin-5-yl)benzaldehyde** is a bicyclic aromatic compound composed of a pyrimidine ring attached to a benzaldehyde moiety. Its chemical identity is well-established through various analytical techniques.

Below is a summary of its key molecular and physical properties:

Property	Value	Reference(s)
Molecular Formula	C <sub>11</sub> H <sub>8</sub> N <sub>2</sub> O	[1]
Molecular Weight	184.19 g/mol	[1]
CAS Number	640769-71-7	[1]
Appearance	White to off-white solid	
Melting Point	119-120 °C	
Storage	Store at 0-8°C, under inert gas (e.g., Argon)	

## Synthesis Methodology

The synthesis of aryl-substituted pyrimidines like **2-(Pyrimidin-5-yl)benzaldehyde** is often achieved through palladium-catalyzed cross-coupling reactions, with the Suzuki-Miyaura coupling being a prominent method. This reaction facilitates the formation of a carbon-carbon bond between a boronic acid and a halide.

## Generalized Experimental Protocol: Suzuki-Miyaura Coupling

While a specific detailed protocol for the synthesis of **2-(Pyrimidin-5-yl)benzaldehyde** is not readily available in the cited literature, a general procedure based on the Suzuki-Miyaura coupling of a pyrimidine derivative with a benzaldehyde precursor can be outlined as follows. This reaction would typically involve the coupling of 5-bromopyrimidine with 2-formylphenylboronic acid.

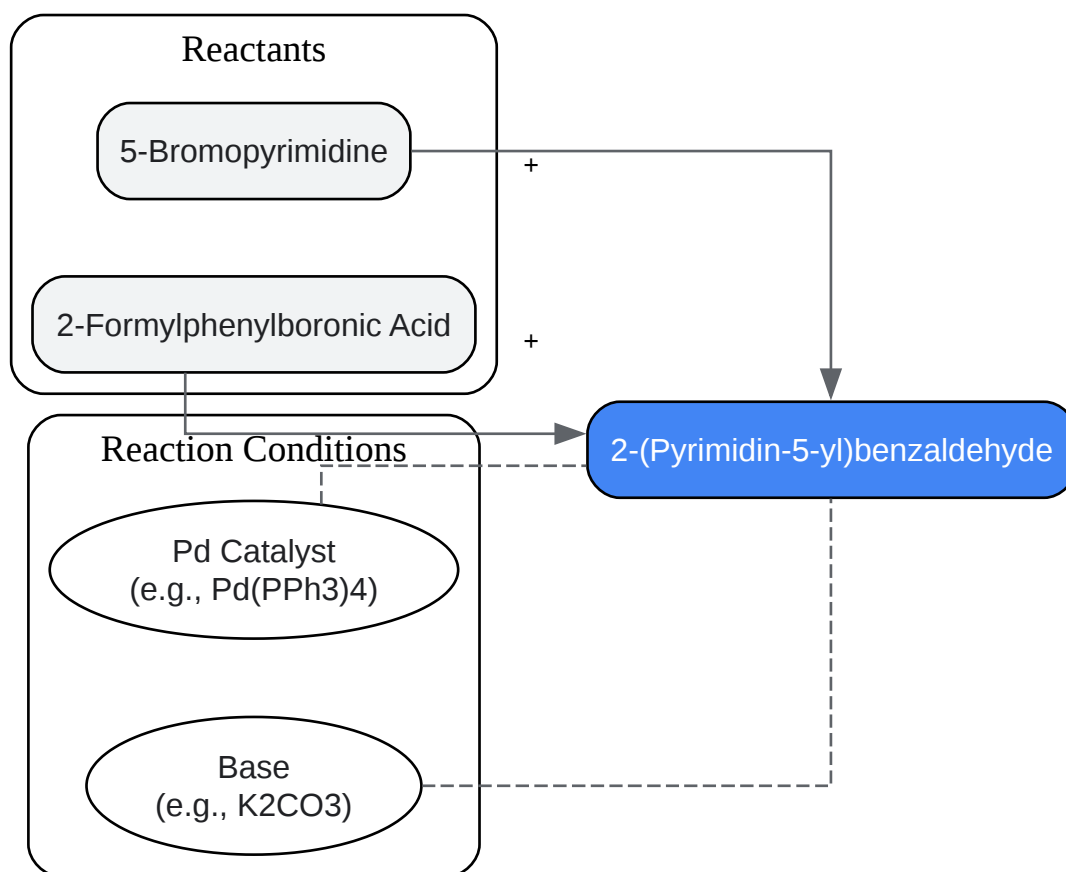
Materials:

- 5-Bromopyrimidine
- 2-Formylphenylboronic acid
- Palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub>)

- Base (e.g.,  $K_2CO_3$ ,  $Na_2CO_3$ )
- Solvent (e.g., a mixture of dimethoxyethane and water, or toluene)

Procedure:

- In a reaction vessel, dissolve 5-bromopyrimidine and 2-formylphenylboronic acid in the chosen solvent system.
- Add the base to the mixture.
- Purge the reaction mixture with an inert gas (e.g., argon or nitrogen).
- Add the palladium catalyst to the mixture under the inert atmosphere.
- Heat the reaction mixture to the appropriate temperature (typically reflux) and stir for a specified time, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Perform an aqueous work-up to remove inorganic salts and the catalyst. This typically involves partitioning the mixture between an organic solvent and water.
- Dry the organic layer over an anhydrous drying agent (e.g.,  $MgSO_4$  or  $Na_2SO_4$ ).
- Filter the mixture and concentrate the solvent under reduced pressure.
- Purify the crude product by a suitable method, such as column chromatography on silica gel, to obtain pure **2-(Pyrimidin-5-yl)benzaldehyde**.



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Generalized Suzuki-Miyaura reaction for synthesis.

## Applications in Research and Development

**2-(Pyrimidin-5-yl)benzaldehyde** is a versatile intermediate with significant applications in various fields of chemical research.

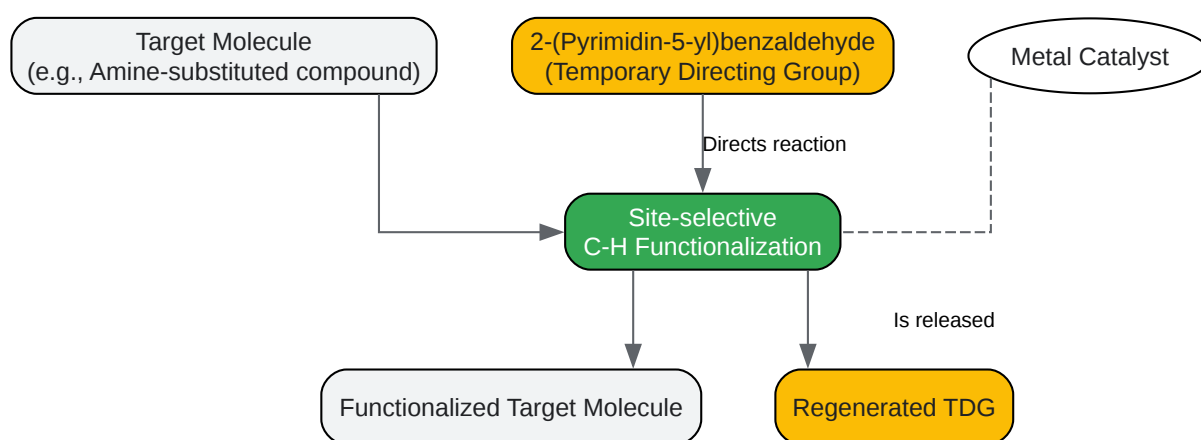
## Intermediate in Pharmaceutical and Agrochemical Synthesis

The unique structure of **2-(Pyrimidin-5-yl)benzaldehyde**, featuring both an aldehyde and a pyrimidine moiety, makes it a valuable building block for the synthesis of more complex molecules. It serves as a key intermediate in the development of novel pharmaceuticals and agrochemicals.<sup>[2][3][4]</sup> Researchers utilize this compound to construct diverse molecular

scaffolds for screening and development of new therapeutic agents and crop protection products.

## Temporary Directing Group in C-H Functionalization

A notable application of **2-(Pyrimidin-5-yl)benzaldehyde** is its use as a temporary directing group (TDG) to facilitate metal-catalyzed C-H functionalization.[5] In this role, it can act as a co-catalyst to control the site selectivity of reactions on a target molecule. This approach simplifies the process of C-H functionalization by avoiding the need for additional synthetic steps to install and subsequently remove a covalently bonded directing group.



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Role in C-H functionalization.

## Biochemical Research

**2-(Pyrimidin-5-yl)benzaldehyde** is also employed in biochemical research, particularly in studies related to enzyme inhibition and receptor binding.[2] Its ability to form derivatives allows for the exploration of structure-activity relationships, which is crucial for understanding disease pathways and developing targeted therapies.

While specific signaling pathways directly modulated by **2-(Pyrimidin-5-yl)benzaldehyde** are not extensively documented in the provided search results, its derivatives are investigated for their potential to interact with various biological targets. For instance, pyrimidine-based

compounds have been explored as inhibitors of kinases such as ERK1/2, which are key components of signaling cascades like the RAS/RAF/MEK/ERK pathway.[6] Inhibition of such pathways is a critical strategy in cancer therapy.

It is important to note that while this compound is a valuable tool, further research is needed to fully elucidate its mechanisms of action and potential therapeutic applications.

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